

methanesulfonyl azide thermal stability comparison

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Compound Focus: Methanesulfonyl azide

CAS No.: 1516-70-7

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Thermal Stability Comparison of Sulfonyl Azides

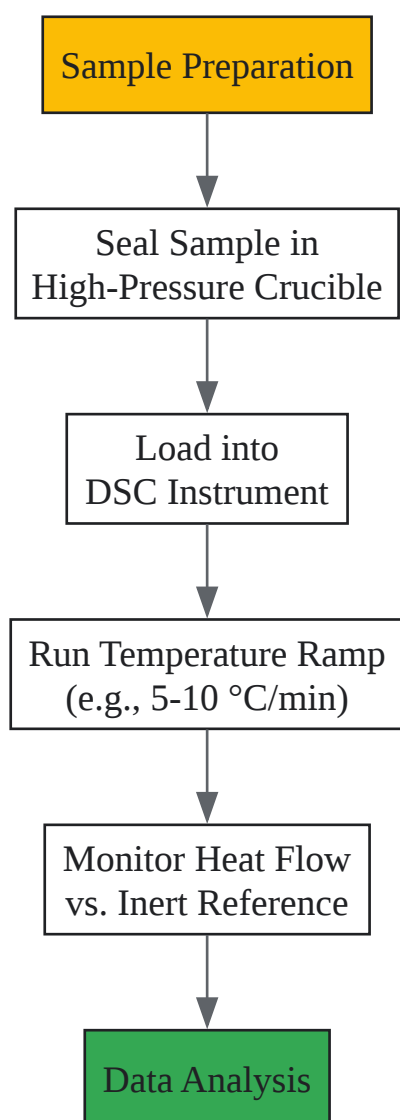
Reagent	Initiation Temperature (T_{init})	Enthalpy of Decomposition (ΔH_D , kJ mol ⁻¹)	Impact Sensitivity	Overall Hazard Assessment
Methanesulfonyl Azide (MSN ₃)	~100 °C [1]	-201 (average for sulfonyl azides) [1]	High [2]	High hazard ; one of the most dangerous common reagents [2].
p-ABSA	~100 °C (decomposition initiates) [1]	-201 (average for sulfonyl azides) [1]	Lower than MSN ₃ [2]	Recommended safer alternative ; requires lower excess, easier purification [3] [2].

Safety Recommendations and Protocols

Given its hazardous nature, the literature strongly advises caution when using **methanesulfonyl azide** and suggests several risk-mitigation strategies:

- **Use Safer Alternatives:** For most diazo transfer reactions, **p-acetamidobenzenesulfonyl azide (p-ABSA)** is **highly recommended** as a direct, safer substitute [3] [2]. It is equally effective and its byproducts are easily removed [3].
- **In Situ Generation:** A highly effective strategy to minimize risk is to **generate and consume methanesulfonyl azide in situ without isolating it** [4] [5] [6]. This approach avoids handling and storing the neat, hazardous material.
- **General Handling:** If isolation is unavoidable, manipulation of the neat substance should be done with extreme care to avoid **impact, friction, and heat** [1].

The following diagram outlines the general workflow for the experimental protocol (DSC) used to obtain the thermal stability data referenced above:



DSC Experimental Workflow

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Note: The specific experimental parameters (e.g., heating rate, sample mass) can vary between studies. The values above are typical for such analyses [1].

- **Key Measured Outcomes:**

- **Initiation Temperature (T_{init}):** The temperature at which the heat flow from the sample's decomposition is first detected (greater than 0.01 W g^{-1}) [1].
- **Enthalpy of Decomposition (ΔH_D):** The total heat released by the decomposition reaction, indicating the potential severity of a runaway exotherm [1].

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References

1. Thermal Stability and Explosive Hazard Assessment of ... [pmc.ncbi.nlm.nih.gov]
2. Synthesis and use of a cost-effective, aqueous soluble ... [sciencedirect.com]
3. Org. Synth. 2022, 99, 234-250 [orgsyn.org]
4. Exploiting Continuous Processing for Challenging Diazo ... [pmc.ncbi.nlm.nih.gov]
5. Mechanistic Study of In Situ Generation and Use ... [sciencedirect.com]
6. Methanesulfonyl azide [en.wikipedia.org]

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